

Application Note: High-Resolution Separation of Undecane Isomers by Gas Chromatography-Mass Spectrometry

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Compound of Interest

Compound Name: 3,4,5-Trimethyloctane

CAS No.: 62016-44-8

Cat. No.: B15920774

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Abstract

Undecane (C₁₁H₂₄) presents a significant analytical challenge due to its 159 structural isomers, many of which possess similar physicochemical properties.^[1] Distinguishing between these isomers is critical in diverse fields such as petrochemical analysis, environmental science, and metabolomics, where biological activity can differ substantially between isomeric forms.^[1] This application note provides a detailed protocol for the separation and identification of undecane isomers using high-resolution capillary gas chromatography coupled with mass spectrometry (GC-MS). The methodology leverages non-polar stationary phases, where the elution order is primarily governed by boiling point and molecular structure.^[1]

Introduction

The separation of hydrocarbon isomers is a fundamental task in analytical chemistry. For undecane, the large number of structural isomers necessitates a highly efficient separation

technique. Capillary gas chromatography is the premier method for analyzing volatile hydrocarbons like undecane.[1] The separation mechanism relies on the differential partitioning of isomers between a gaseous mobile phase and a liquid stationary phase within a capillary column.[1] Non-polar columns are particularly effective, as they tend to separate alkanes based on their boiling points and degree of branching. Less branched isomers, having higher boiling points, exhibit longer retention times, while more branched isomers, with lower boiling points, elute earlier.[1] For unambiguous identification, Kovats Retention Indices (KI) are employed to provide standardized retention data that are less susceptible to instrumental variations.[1] Mass spectrometry is used for structural confirmation by analyzing the fragmentation patterns of the eluted isomers.[1]

Experimental Protocol: GC-MS Analysis of Undecane Isomers

This protocol outlines the setup and execution of a GC-MS analysis for the separation of undecane isomers.

1. Sample Preparation

- **Standard Preparation:** If available, prepare individual standards of the undecane isomers of interest at a concentration of approximately 100 µg/mL in a volatile solvent such as hexane or pentane.
- **Sample Dilution:** Dilute the sample containing the mixture of undecane isomers in the same solvent to a final concentration within the linear range of the detector.
- **Filtration:** If the sample contains particulate matter, filter it through a 0.45 µm syringe filter prior to injection to prevent column contamination.

2. GC-MS Instrumentation and Conditions

- **Gas Chromatograph:** A high-resolution capillary gas chromatograph.
- **Mass Spectrometer:** A mass spectrometer detector.
- **GC Column:** A non-polar capillary column, such as an HP-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent.[2]

- Injector: Split/splitless inlet, operated in split mode with a split ratio of 50:1.[3]
- Injector Temperature: 250°C.[3]
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.[2][3]
- Oven Temperature Program:
 - Initial temperature: 50°C, hold for 2 minutes.
 - Ramp: 10°C/min to 280°C.
 - Hold: 5 minutes at 280°C.[3]
- Transfer Line Temperature: 280°C.[3]
- Ion Source Temperature: 230°C.[3]
- Quadrupole Temperature: 150°C.[3]
- Ionization Mode: Electron Ionization (EI) at 70 eV.[3]
- Mass Scan Range: m/z 40-400.[3]
- Injection Volume: 1 µL.[3]

3. Data Acquisition and Analysis

- Data Acquisition: Acquire the chromatogram and the corresponding mass spectra for each separated peak.
- Peak Identification: Identify the undecane isomers based on their retention times and by comparing their mass spectra with reference spectra from a library (e.g., NIST).
- Kovats Retention Index Calculation: For more reliable identification, calculate the Kovats Retention Indices for each peak using a series of n-alkane standards run under the same chromatographic conditions.

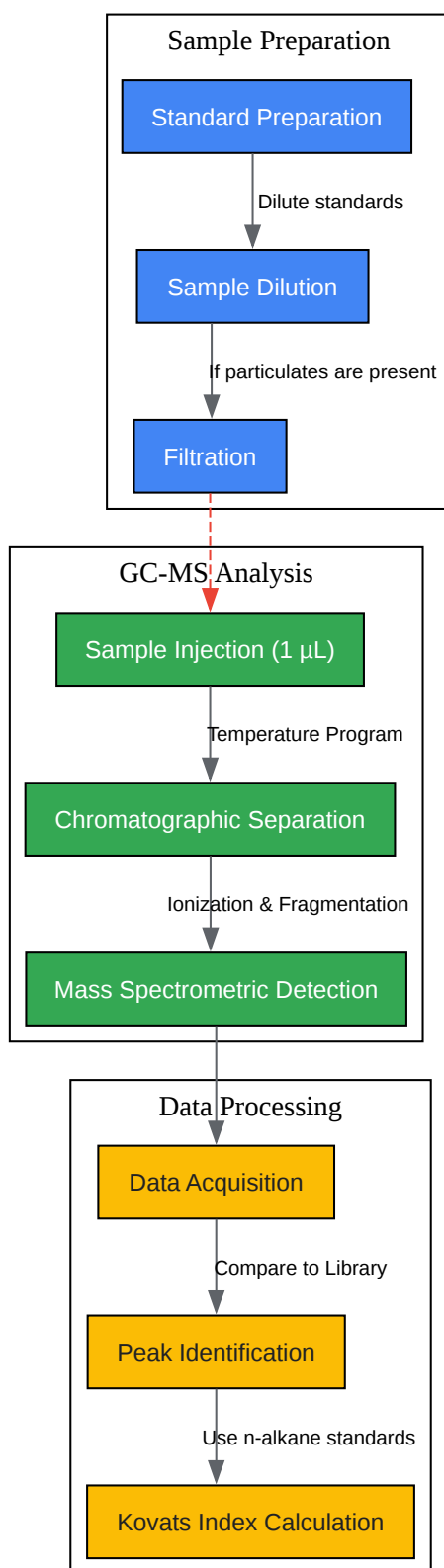
Data Presentation

The separation of undecane isomers on a non-polar column is primarily dictated by their boiling points, which are influenced by the degree of branching. The following table provides a representative summary of the expected elution order and Kovats Retention Indices for a selection of undecane isomers on a standard non-polar stationary phase.

Isomer	Structure	Boiling Point (°C)	Elution Order	Kovats Retention Index (KI)
2,2,4,4-Tetramethylheptane	Highly Branched	~170	1 (Earliest)	~1050
2,3,4-Trimethyl-octane	Branched	~180	2	~1080
3-Methyl-decane	Moderately Branched	~192	3	~1090
n-Undecane	Linear	196	4 (Latest)	1100

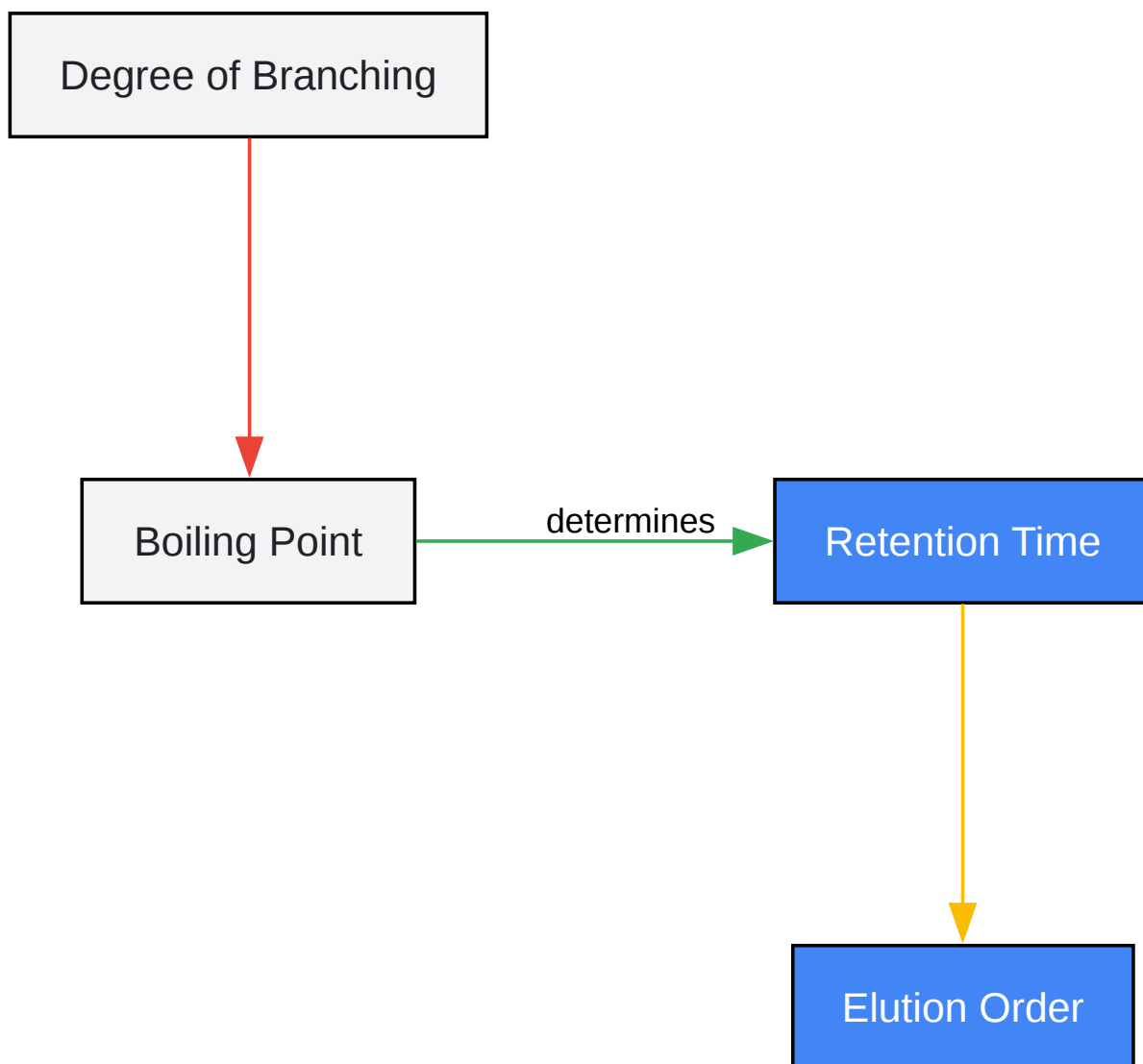
Note: The Kovats Retention Indices are approximate values and may vary slightly depending on the specific column and analytical conditions.

Visualizations



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Caption: Experimental workflow for the GC-MS analysis of undecane isomers.



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Caption: Factors influencing the separation of undecane isomers on a non-polar GC column.

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References

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